

# Physical and chemical properties of 2-Thiazoline-2-thiol

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## Compound of Interest

Compound Name: 2-Mercaptothiazoline

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An In-depth Technical Guide to 2-Thiazoline-2-thiol

## Abstract

2-Thiazoline-2-thiol, also known as 2-mercapto-2-thiazoline, is a heterocyclic compound with significant applications in organic synthesis and pharmacology. It serves as a crucial intermediate in the production of pharmaceuticals, including  $\beta$ -lactam antibiotics and antithyroid agents.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols for synthesis and analysis, and the biological activities of 2-Thiazoline-2-thiol, tailored for researchers, scientists, and professionals in drug development.

## Physical and Chemical Properties of 2-Thiazoline-2-thiol

The fundamental physical and chemical characteristics of 2-Thiazoline-2-thiol are summarized in the table below, providing a consolidated reference for laboratory and research applications.

Property	Value	References
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NS <sub>2</sub>	[3][4]
Molecular Weight	119.21 g/mol	[1][3][4]
CAS Number	96-53-7	[1][3][4]
Appearance	White to bright yellow or beige fine crystalline powder.[5][6]	[5][6]
Melting Point	100-107 °C	[3][4][5]
Boiling Point	176-178 °C at 0.25 Torr	[2][5]
Solubility	Soluble in chloroform and methanol; slightly soluble in water, and soluble in hot water. [3][5]	[3][5]
pKa	13.01 ± 0.20 (Predicted)	[5]
pH	6-7 (10 g/L in H <sub>2</sub> O at 20 °C)	[5][6][7]
Density	1.235 g/cm <sup>3</sup> (estimate)	[5]

## Experimental Protocols

### Synthesis of 2-Thiazoline-2-thiol

A common method for the synthesis of 2-thiazoline-2-thiol involves the reaction of ethanolamine with carbon disulfide in the presence of a base.[5]

Materials:

- Ethanolamine
- Carbon disulfide (CS<sub>2</sub>)
- Sodium hydroxide (NaOH)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)

- Ethanol

Procedure:

- Ethanolamine is esterified with sulfuric acid.
- The resulting product is then cyclized with carbon disulfide in the presence of sodium hydroxide.[\[5\]](#)
- The reaction mixture is typically refluxed to drive the reaction to completion.
- Upon cooling, the product can be precipitated and collected for purification.

## Purification Protocol

A standard method for purifying crude 2-Thiazoline-2-thiol is through acid-base extraction followed by recrystallization.[\[2\]](#)

Materials:

- Crude 2-Thiazoline-2-thiol
- Aqueous sodium hydroxide (NaOH) solution
- Hydrochloric acid (HCl)
- Deionized water

Procedure:

- Dissolve the crude 2-Thiazoline-2-thiol in an aqueous alkali solution (e.g., NaOH).
- Filter the solution to remove any insoluble impurities.
- Acidify the filtrate with HCl to precipitate the purified 2-Thiazoline-2-thiol.
- Collect the precipitate by filtration.

- Recrystallize the solid product from hot water to obtain fine needles of pure 2-Thiazoline-2-thiol.[\[2\]](#)

## Characterization

The synthesized and purified 2-Thiazoline-2-thiol is typically characterized using various spectroscopic techniques.

Methodologies:

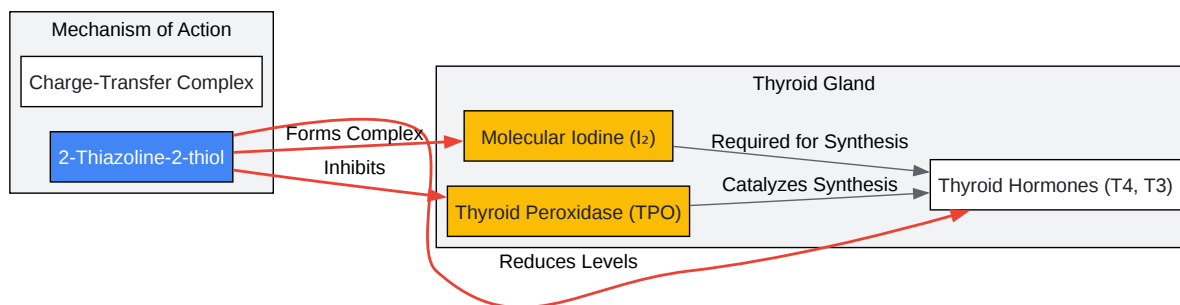
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR): To determine the chemical structure and purity of the compound.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.[\[8\]](#)
- Elemental Analysis: To determine the elemental composition of the synthesized compound.[\[9\]](#)

## Biological Activity and Signaling Pathways

2-Thiazoline-2-thiol and its derivatives exhibit a range of biological activities, including antithyroid, antimicrobial, and anticancer effects.[\[10\]](#)[\[11\]](#)[\[12\]](#)

### Antithyroid Activity

2-Thiazoline-2-thiol functions as an antithyroid agent by inhibiting the synthesis of thyroid hormones.[\[11\]](#) This inhibition occurs through two primary mechanisms: interaction with molecular iodine and inhibition of the thyroid peroxidase enzyme.[\[11\]](#)

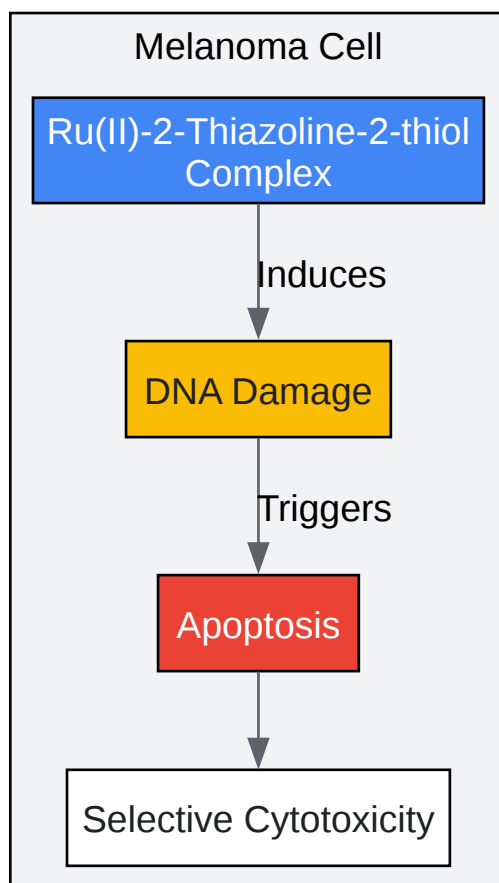


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Caption: Mechanism of antithyroid activity of 2-Thiazoline-2-thiol.

## Induction of Apoptosis in Cancer Cells

Recent studies have shown that metal complexes of 2-Thiazoline-2-thiol, such as certain ruthenium(II) complexes, can induce apoptosis in cancer cells, particularly melanoma.<sup>[10]</sup> The proposed mechanism involves causing DNA damage, which triggers the apoptotic cascade.

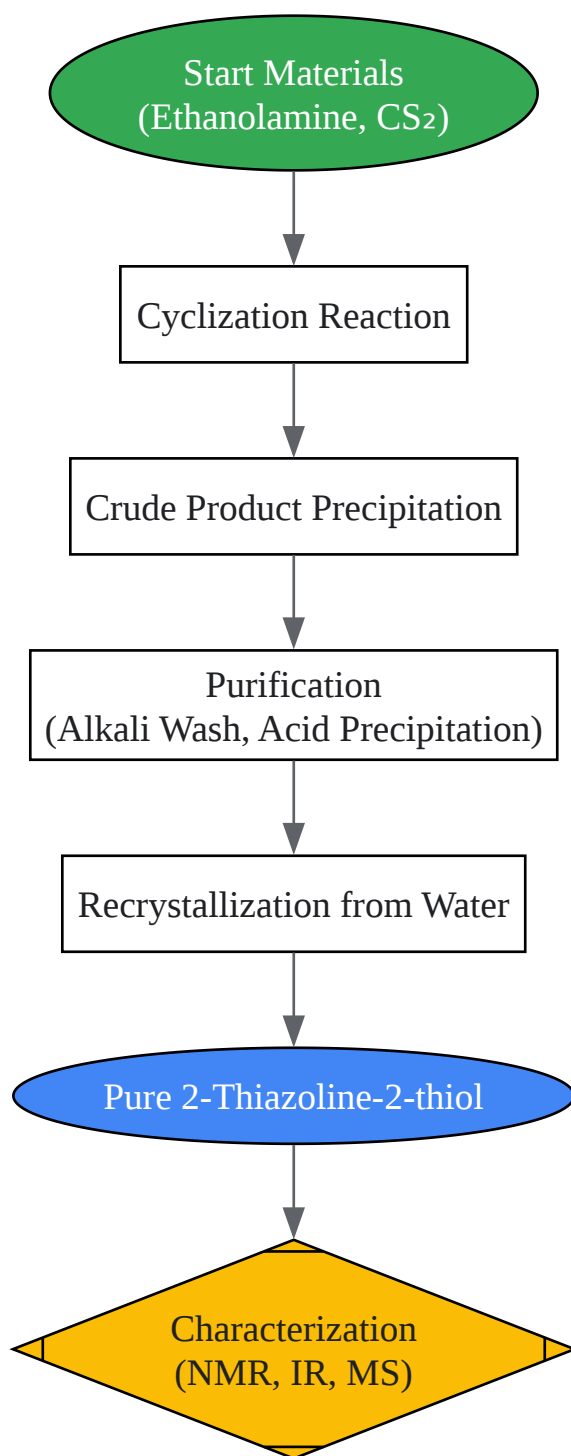


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Caption: Apoptosis induction in melanoma cells by a 2-Thiazoline-2-thiol complex.

## Experimental Workflow: Synthesis and Purification

The overall process from starting materials to the pure compound can be visualized as a straightforward workflow.



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Caption: General workflow for the synthesis and purification of 2-Thiazoline-2-thiol.

## Applications

2-Thiazoline-2-thiol is a versatile compound with several key applications:

- **Pharmaceutical Intermediate:** It is a fundamental building block for the synthesis of penam- and carbapenam-type  $\beta$ -lactam antibiotics.[1][5] It is also a precursor for H2 receptor antagonists like cimetidine and ranitidine through its hydrolysis product, cysteamine.[5]
- **Antimicrobial Agents:** Derivatives of 2-Thiazoline-2-thiol have demonstrated antimicrobial properties and can act synergistically with conventional antibiotics against multidrug-resistant bacteria.[10]
- **Cancer Research:** Metal complexes incorporating 2-Thiazoline-2-thiol as a ligand are being investigated for their potential as selective anticancer agents.[10][12]
- **Material Science:** It has been used to functionalize mesoporous silica for the removal of heavy metals like mercury from aqueous solutions.
- **Electroplating:** It is used as an additive in acid copper plating to achieve bright and level coatings.[5]

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## References

- 1. scbt.com [scbt.com]
- 2. 2-Mercaptothiazoline | 96-53-7 [chemicalbook.com]
- 3. labsolu.ca [labsolu.ca]
- 4. 2-Thiazoline-2-thiol 98 96-53-7 [sigmaaldrich.com]
- 5. chembk.com [chembk.com]
- 6. 2-Thiazoline-2-thiol for synthesis 96-53-7 [sigmaaldrich.com]
- 7. 2-Thiazolin-2-thiol CAS 96-53-7 | 821111 [merckmillipore.com]
- 8. epublications.marquette.edu [epublications.marquette.edu]



- 9. "Investigations of 2-Thiazoline-2-thiol as a Ligand: Synthesis and X-ra" by Shishir Ghosh, Faruque Ahmed et al. [epublications.marquette.edu]
- 10. 2-Thiazoline-2-thiol for synthesis 96-53-7 [sigmaaldrich.com]
- 11. bocsci.com [bocsci.com]
- 12. Synthesis and Biological Evaluation of Novel Benzothiazole-2-thiol Derivatives as Potential Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
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